An In-Depth Technical Guide to (R)-(-)-Camptothecin-d5: Properties, Synthesis, and Application

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Compound of Interest

Compound Name:	*(R)-(-)-Camptothecin-d5*
CAS No.:	*1329793-44-3*
Cat. No.:	*B590026*

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Introduction

(R)-(-)-Camptothecin-d5 is a deuterated analog of the naturally occurring quinoline alkaloid, (R)-(-)-Camptothecin. While the parent compound has been a subject of intense research due to its potent anticancer properties, the introduction of deuterium atoms at the ethyl group offers a valuable tool for analytical and metabolic studies. This guide provides a comprehensive overview of the chemical properties, structure, and, most importantly, the practical applications of **(R)-(-)-Camptothecin-d5**, with a focus on its role as an internal standard in quantitative analysis.

Core Compound Identification and Structure

Chemical Identity:

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(R)-(-)-Camptothecin-d5 is systematically named (R)-4-(Ethyl-d5)-4-hydroxy-1H-pyrano[3',4':6,7]indolizino[1,2-b]quinoline-3,14(4H,12H)-dione. The core structure is the pentacyclic ring system of camptothecin, with the key modification being the replacement of the five hydrogen atoms on the ethyl group at the C4 position with deuterium.

CAS Number:

While a specific CAS number for **(R)-(-)-Camptothecin-d5** is not readily available in public databases, it is recognized as a deuterated analog of (R)-(-)-Camptothecin, which has the CAS number 110351-92-3[1]. Commercially, it is often referenced by the CAS number of its non-deuterated parent compound.

Molecular Structure:

The foundational structure of camptothecin consists of a pentacyclic ring system: a pyrrolo[3,4-β]-quinoline moiety (rings A, B, and C), a conjugated pyridone moiety (ring D), and a chiral center at position 20 within the α-hydroxy lactone ring (ring E)[2]. In **(R)-(-)-Camptothecin-d5**, the stereochemistry at the C20 position is (R), and the ethyl group at C4 is perdeuterated.

Property	Value	Source
Chemical Name	(R)-4-(Ethyl-d5)-4-hydroxy-1H-pyrano[3',4':6,7]indolizino[1,2-b]quinoline-3,14(4H,12H)-dione	[3]
Parent CAS Number	110351-92-3 ((R)-(-)-Camptothecin)	[1]
Molecular Formula	$C_{20}H_{11}D_5N_2O_4$	-
Molecular Weight	353.39 g/mol	-

Mechanism of Action: The Topoisomerase I Inhibition Pathway

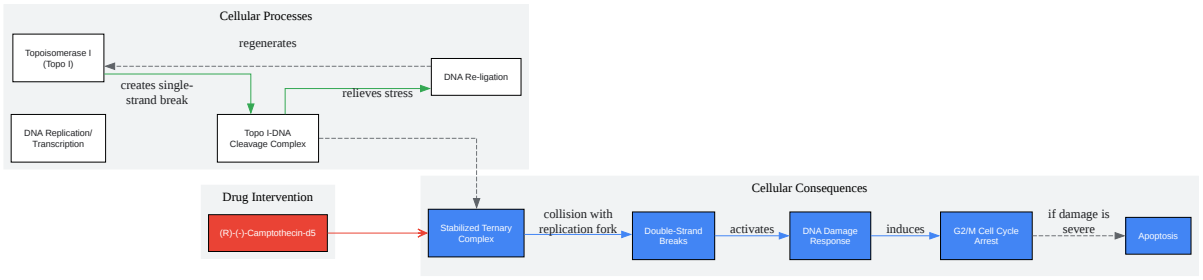
(R)-(-)-Camptothecin, like its more studied (S)-enantiomer, exerts its biological activity primarily through the inhibition of DNA topoisomerase I (Topo I)[4][5]. This enzyme plays a critical role in

relieving torsional stress in DNA during replication and transcription by inducing transient single-strand breaks.

The mechanism of inhibition can be visualized as a multi-step process:

- Formation of the Cleavage Complex: Topo I cleaves one strand of the DNA, forming a covalent intermediate known as the "cleavage complex," where the enzyme is linked to the 3'-end of the broken DNA strand.
- Stabilization by Camptothecin: (R)-(-)-Camptothecin intercalates into the DNA at the site of the single-strand break and binds to the Topo I-DNA complex[5][6]. This ternary complex is stabilized, preventing the re-ligation of the DNA strand.
- Collision with Replication Fork: During the S-phase of the cell cycle, the advancing replication fork collides with the stabilized cleavage complex. This collision converts the transient single-strand break into a permanent and highly cytotoxic double-strand break[7].
- Induction of DNA Damage Response and Apoptosis: The accumulation of double-strand breaks triggers the DNA damage response (DDR) pathway, leading to cell cycle arrest, typically in the G2/M phase, to allow for DNA repair[8][9][10]. If the damage is too extensive to be repaired, the cell is directed towards programmed cell death, or apoptosis.

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Figure 1: Mechanism of Topoisomerase I Inhibition by **(R)-(-)-Camptothecin-d5**.

Synthesis of (R)-(-)-Camptothecin-d5

The synthesis of **(R)-(-)-Camptothecin-d5** is a multi-step process that involves the initial synthesis of the camptothecin backbone followed by the stereospecific introduction of the deuterated ethyl group. While a specific detailed protocol for this exact molecule is not widely published, a general synthetic strategy can be outlined based on known methods for camptothecin synthesis and deuteration of organic molecules.

A plausible synthetic route would involve the preparation of a suitable precursor to the E-ring of camptothecin, followed by the introduction of a d5-ethyl group using a deuterated Grignard reagent (e.g., ethyl-d5-magnesium bromide) or a similar organometallic reagent. The stereochemistry at the C20 position is a critical aspect of the synthesis and can be controlled through the use of chiral auxiliaries or asymmetric synthesis techniques[11].

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General approaches to camptothecin synthesis often start from tryptamine and involve the construction of the pentacyclic system through a series of cyclization and condensation reactions[2].

Application in Quantitative Analysis: Use as an Internal Standard

The primary and most valuable application of **(R)-(-)-Camptothecin-d5** is as an internal standard (IS) in quantitative analytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS/MS)[12][13].

The Rationale for Using a Deuterated Internal Standard:

In quantitative LC-MS/MS analysis, an internal standard is a compound that is added in a known amount to both the calibration standards and the unknown samples. The ideal internal standard has physicochemical properties that are very similar to the analyte of interest. Deuterated analogs are considered the "gold standard" for internal standards because:

- Similar Chemical and Physical Properties: The substitution of hydrogen with deuterium results in a minimal change in the chemical properties of the molecule. This ensures that the deuterated standard co-elutes with the non-deuterated analyte during chromatography and has a similar ionization efficiency in the mass spectrometer.

- Correction for Matrix Effects: Biological samples are complex matrices that can interfere with the ionization of the analyte, leading to ion suppression or enhancement. Since the deuterated standard is affected by these matrix effects in the same way as the analyte, the ratio of the analyte signal to the internal standard signal remains constant, allowing for accurate quantification.

- Compensation for Sample Loss: Any loss of the analyte during sample preparation and analysis will be mirrored by a proportional loss of the internal standard, thus not affecting the final calculated concentration.

Experimental Protocol: A General Workflow for LC-MS/MS Analysis using **(R)-(-)-Camptothecin-d5** as an Internal Standard

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This protocol provides a general framework for the quantitative analysis of a target analyte (e.g., a camptothecin derivative) in a biological matrix, such as plasma, using **(R)-(-)-Camptothecin-d5** as an internal standard. Specific parameters will need to be optimized for the particular analyte and instrumentation.

1. Preparation of Stock and Working Solutions:

- Prepare a stock solution of the analyte and **(R)-(-)-Camptothecin-d5** (IS) in a suitable organic solvent (e.g., methanol or DMSO) at a concentration of 1 mg/mL.
- From the stock solutions, prepare a series of working solutions for the calibration curve by serial dilution.
- Prepare a working solution of the IS at a concentration that will yield a robust signal in the mass spectrometer.

2. Sample Preparation (Protein Precipitation Method):

- To 100 µL of the biological sample (plasma, serum, etc.), add 10 µL of the IS working solution.
- Vortex briefly to mix.
- Add 300 µL of ice-cold acetonitrile to precipitate the proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Conditions (Illustrative Example):

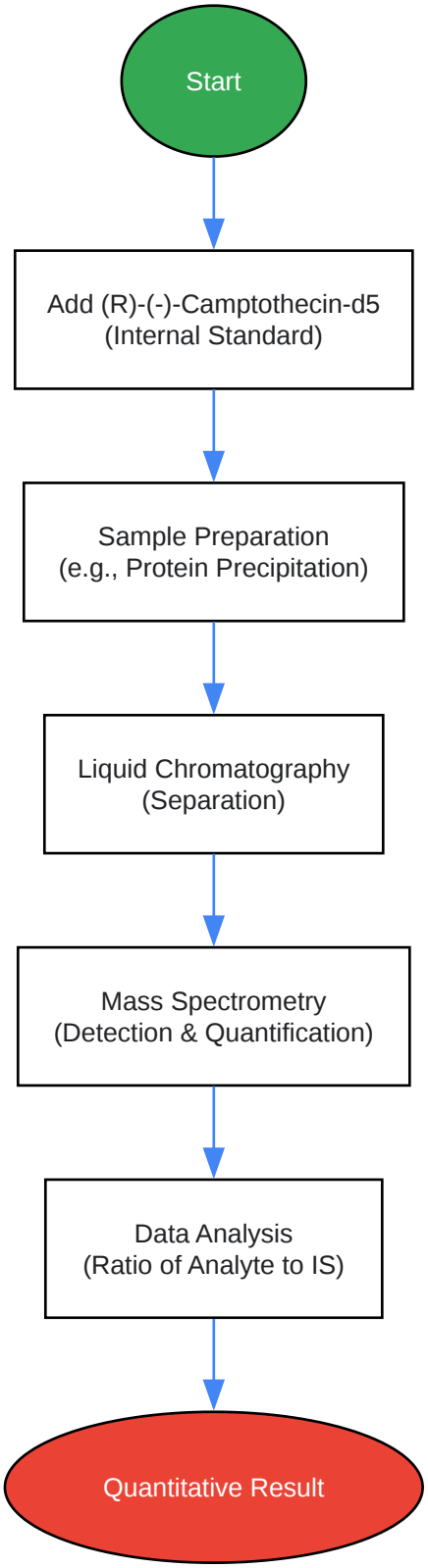
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Parameter	Condition
LC System	UHPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, and re-equilibrate at 5% B for 2 minutes.
Flow Rate	0.4 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	To be determined by infusing the analyte and IS solutions into the mass spectrometer. For the analyte, monitor the transition from the precursor ion to a characteristic product ion. For (R)-(-)-Camptothecin-d5, the precursor ion will be approximately 5 Da higher than that of the non-deuterated compound.

4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the concentration of the analyte in the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their analyte/IS peak area ratios on the calibration curve.

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Figure 2: General Workflow for Quantitative Analysis using a Deuterated Internal Standard.

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Characterization Data

While specific, publicly available NMR and mass spectra for **(R)-(-)-Camptothecin-d5** are scarce, the expected data can be inferred from the known spectra of camptothecin.

- Mass Spectrometry: The mass spectrum of **(R)-(-)-Camptothecin-d5** would show a molecular ion peak ($[M+H]^+$) that is 5 mass units higher than that of the non-deuterated compound.

- NMR Spectroscopy: In the ^1H NMR spectrum, the signals corresponding to the ethyl group protons would be absent. In the ^{13}C NMR spectrum, the signals for the carbons of the ethyl group would show splitting patterns characteristic of C-D coupling.

Conclusion

(R)-(-)-Camptothecin-d5 is an indispensable tool for researchers in the fields of pharmacology, drug metabolism, and pharmacokinetics. Its utility as an internal standard in LC-MS/MS methods allows for the highly accurate and precise quantification of camptothecin analogs and other related compounds in complex biological matrices. A thorough understanding of its chemical properties, mechanism of action, and analytical applications, as outlined in this guide, is crucial for its effective use in drug development and biomedical research.

References

- Staker, B. L., et al. (2002). The mechanism of topoisomerase I poisoning by a camptothecin analog. Proceedings of the National Academy of Sciences, 99(24), 15387–15392.
- Pommier, Y. (2006). Topoisomerase I inhibitors: camptothecins and beyond.
- Hsiang, Y. H., et al. (1985). Camptothecin induces protein-linked DNA breaks via mammalian DNA topoisomerase I. The Journal of biological chemistry, 260(27), 14873–14878.
- D'Arpa, P., et al. (1990). A topoisomerase I-dependent mechanism for camptothecin-induced G2 arrest in human cells. Cancer research, 50(21), 6919–6924.
- Kaufmann, W. K., & Paules, R. S. (1996). DNA damage and cell cycle checkpoints. FASEB journal, 10(2), 238–247.
- Tsao, Y. P., et al. (1992). The involvement of active DNA synthesis in camptothecin-induced G2 arrest: altered regulation of p34cdc2/cyclin B. Cancer research, 52(7), 1823–1829.
- Jiang, K., et al. (2018). Camptothecin induces G2/M phase arrest through the ATM-Chk2-Cdc25C axis as a result of autophagy-induced cytoprotection: Implications of reactive oxygen species. Oncology letters, 15(6), 9135–9142.

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- Srivastava, N., et al. (2025). Evolving Trends in the Synthesis of Deuterated Drugs for Leukemia Chemotherapy.
- Camptothecin. (2023, December 29). In Wikipedia. [Link]
- ResolveMass Laboratories Inc. (2025). Deuterated Standards for LC-MS Analysis. Retrieved from [Link]
- Fattorusso, E., & Taglialatela-Scafati, O. (Eds.). (2008). Modern alkaloids: structure, isolation, synthesis and biology. John Wiley & Sons.
- Zhang, Z., et al. (2020). The development and validation of an LC-MS/MS method for the quantification of CZ112, a prodrug of 9-Nitrocamptothecin in rat plasma. Journal of pharmaceutical and biomedical analysis, 181, 112963.
- ResearchGate. (n.d.). 1H NMR spectrum of camptothecin. Retrieved from [Link]
- Shimadzu. (n.d.). Deuterated Analogues as Internal Standards in the Accuracy of Quantitative Pesticide and Mycotoxin Analysis between Differing Cannabis Matrices. Retrieved from [Link]
- ResearchGate. (n.d.). (A) Changes observed in selected signals of the camptothecin ^{1}H-NMR.... Retrieved from [Link]
- O'Donovan, et al. (2019). Synthesis and Evaluation of Camptothecin Antibody–Drug Conjugates. Molecular pharmaceutics, 16(10), 4339–4350.
- Axios Research. (n.d.). (S)-(+)-Camptothecin-d5 - CAS - 1329616-37-6. Retrieved from [Link]
- PubChem. (n.d.). (4s)-4-Ethyl-4-hydroxy-1h-pyrano[3',4':6,7]indolizino[1,2-b]quinoline-3,14(4h,12h)-dione 6-oxide. Retrieved from [Link]
- Decosterd, L. A., et al. (2020). Liquid chromatography coupled to tandem mass spectrometry (LC-MS/MS) methods for the therapeutic drug monitoring of cytotoxic anticancer drugs: a review. Journal of pharmaceutical and biomedical analysis, 189, 113444.
- Montoro, P., et al. (2010). Metabolite fingerprinting of Camptotheca acuminata and the HPLC-ESI-MS/MS analysis of camptothecin and related alkaloids. Phytochemical Analysis, 21(3), 266-276.

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- PharmaCompass. (n.d.). 1H-PYRANO(3',4':6,7)INDOLIZINO(1,2-B)QUINOLINE-3,14(4H,12H)-DIONE, 4,11-DIETHYL-4-HYDROXY-, (4S)-. Retrieved from [Link]
- ResearchGate. (n.d.). NMR spectra of camptothecin. Retrieved from [Link]
- BMRB. (n.d.). NMR spectroscopy data on natural compounds from the DTP Repository at The National Cancer Institute are available at BMRB Metabolomics database. Retrieved from [Link]

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Sources

- 1. bocsci.com [bocsci.com]
- 2. bocsci.com [bocsci.com]
- 3. (R)-(-)-Camptothecin-d5 | LGC Standards [lgcstandards.com]
- 4. Mechanism of action of camptothecin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The mechanism of topoisomerase I poisoning by a camptothecin analog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pnas.org [pnas.org]
- 7. Camptothecin enhances the frequency of oligonucleotide-directed gene repair in mammalian cells by inducing DNA damage and activating homologous recombination - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Camptothecin induces G2/M phase arrest through the ATM-Chk2-Cdc25C axis as a result of autophagy-induced cytoprotection: Implications of reactive oxygen species - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The involvement of active DNA synthesis in camptothecin-induced G2 arrest: altered regulation of p34cdc2/cyclin B - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. aacrjournals.org [aacrjournals.org]
- 11. (+)-Camptothecin synthesis - chemicalbook [chemicalbook.com]

- 12. medchemexpress.com [medchemexpress.com]
- 13. resolvemass.ca [resolvemass.ca]
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